

Benchmarking MALT1 Inhibitors: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Malt1-IN-6*

Cat. No.: *B15142661*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of **Malt1-IN-6** against a selection of clinical-stage MALT1 inhibitors. The information is based on publicly available preclinical and clinical data.

Mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1) is a key regulator of signaling pathways that are crucial for the activation and proliferation of lymphocytes. Its dual function as a scaffold protein and a cysteine protease makes it a compelling therapeutic target in oncology and immunology, particularly for B-cell lymphomas. A number of small molecule inhibitors targeting the proteolytic activity of MALT1 are in various stages of development. This guide aims to provide a comparative overview of the preclinical and clinical data for **Malt1-IN-6** and several clinical-stage MALT1 inhibitors to aid researchers in their drug discovery and development efforts.

Overview of MALT1 Inhibitors

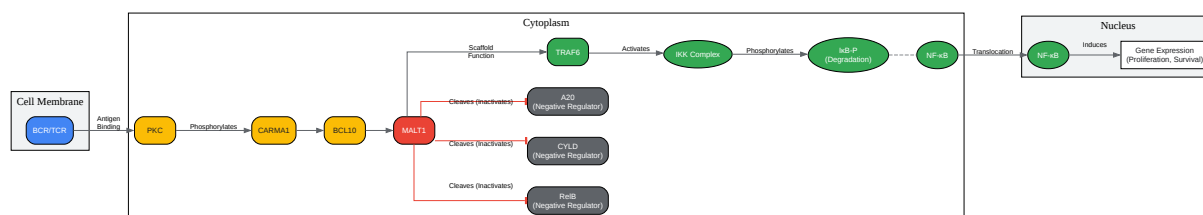
This guide focuses on the following MALT1 inhibitors:

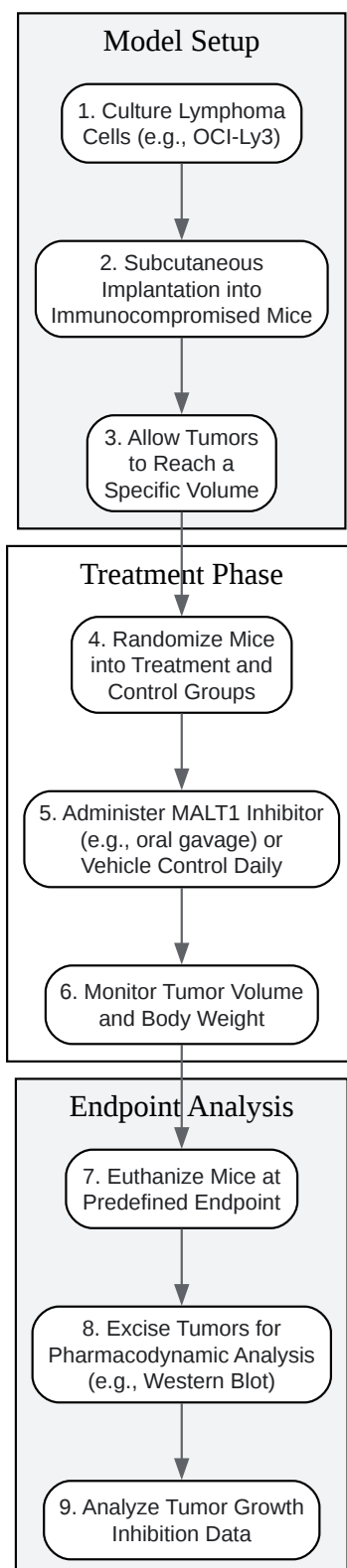
- **Malt1-IN-6:** A preclinical MALT1 protease inhibitor.
- **Safimaltib (JNJ-67856633):** An allosteric MALT1 protease inhibitor that has entered clinical trials.
- **ONO-7018 (CTX-177):** A selective MALT1 inhibitor that has been in clinical development.

- SGR-1505: An allosteric MALT1 inhibitor currently in clinical trials.
- ABBV-525: A small-molecule MALT1 inhibitor being evaluated in clinical studies.

MALT1 Signaling Pathway

The diagram below illustrates the central role of MALT1 in the NF- κ B signaling pathway, a key driver of lymphocyte activation and survival.





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